

Structural Rationale and Physicochemical Profiling

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Compound of Interest

Compound Name: 1-(2-furoyl)-4-methylpiperazine

Cat. No.: B5686968

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The dual functionalization of the piperazine ring in **1-(2-furoyl)-4-methylpiperazine** serves distinct mechanistic purposes. The 2-furoyl amide moiety acts as a hydrogen-bond acceptor and provides a lipophilic, heteroaromatic surface for π - π interactions within target binding pockets. Conversely, the N4-methyl group maintains a basic tertiary amine center ($pK_a \sim 8.5$). This basicity is critical; it enables the formation of stable, water-soluble salts (e.g., hydrochlorides) and enhances blood-brain barrier (BBB) penetration by allowing the molecule to exist in equilibrium between its charged and uncharged states at physiological pH.

Table 1: Physicochemical Properties of the **1-(2-Furoyl)-4-methylpiperazine** Scaffold

Property	Value / Description	Pharmacological Implication
Molecular Formula	C10H14N2O2	Low molecular weight fragment, ideal for lead optimization.
Molecular Weight	194.23 g/mol	High ligand efficiency when incorporated into larger drugs.
Hydrogen Bond Donors	0	Enhances passive membrane permeability.
Hydrogen Bond Acceptors	3	Facilitates target engagement (e.g., kinase hinge regions).
LogP (estimated)	-0.67	Excellent balance of aqueous solubility and lipophilicity.

| Ionization | Basic Tertiary Amine | Enables formulation as a water-soluble hydrochloride salt. |

Synthesis and Process Chemistry Applications

The synthesis of **1-(2-furoyl)-4-methylpiperazine** is typically achieved via the acylation of 1-methylpiperazine with 2-furoyl chloride. Interestingly, this exact reaction is famously utilized not just to synthesize the compound itself, but as a strategic scavenging mechanism in industrial process chemistry.

In the synthesis of complex corticosteroids (such as the asthma medication fluticasone furoate), 2-furoyl chloride is used as the primary acylating agent[1]. To quench the highly reactive excess 2-furoyl chloride without damaging the sensitive steroid product, N-methylpiperazine is added to the reaction mixture[1]. The causality here is a brilliant application of physicochemical principles: N-methylpiperazine rapidly attacks the electrophilic acyl chloride, forming **1-(2-furoyl)-4-methylpiperazine**[2]. Because of the basic N4-methyl group, this specific byproduct is highly soluble in aqueous acidic solutions[2]. During the aqueous workup, the **1-(2-furoyl)-4-methylpiperazine** is completely partitioned into the aqueous layer as a hydrochloride salt, leaving the pure, highly lipophilic steroid untouched in the organic phase[2].

Self-Validating Experimental Protocol: Synthesis of 1-(2-Furoyl)-4-methylpiperazine

To ensure a self-validating system, the following bench-scale protocol incorporates in-process controls (IPC) that confirm reaction completion and product purity without requiring offline analysis.

Step 1: Reagent Preparation and Initiation

- Dissolve 1-methylpiperazine (1.0 equivalent) and triethylamine (1.2 equivalents) in anhydrous dichloromethane (DCM) under an inert nitrogen atmosphere.
- Causality: Triethylamine acts as an acid scavenger. Its conjugate acid (TEA-HCl) is easily removed, and it prevents the basic N4 of the piperazine from being prematurely protonated by the generated HCl, which would halt the nucleophilic attack.

Step 2: Electrophilic Addition

- Cool the reaction vessel to 0–5 °C using an ice-water bath.
- Add 2-furoyl chloride (1.05 equivalents) dropwise over 30 minutes.
- Validation Check: The reaction is highly exothermic. Maintaining the temperature below 5 °C prevents the degradation of the furan ring. The immediate formation of a white precipitate (TEA-HCl) serves as a visual IPC that the acylation is actively proceeding.

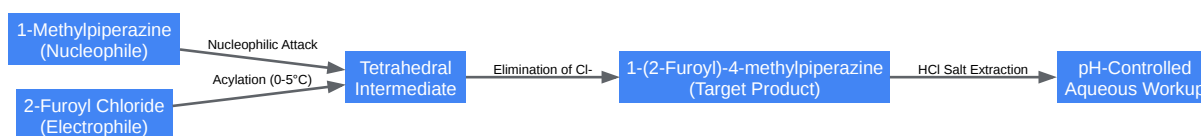
Step 3: Reaction Maturation

- Allow the mixture to warm to room temperature and stir for 2 hours.
- Validation Check: Monitor via TLC (Eluent: 9:1 DCM:MeOH). The disappearance of the primary amine spot (ninhydrin stain) and the appearance of a UV-active product spot confirms completion.

Step 4: pH-Controlled Aqueous Extraction

- Quench the reaction with saturated aqueous NaHCO₃ to neutralize excess acid.

- Extract the organic layer with 1M HCl.
- Causality: This is the critical purification step. The target molecule, **1-(2-furoyl)-4-methylpiperazine**, protonates at the N4-methyl position and migrates into the aqueous layer, leaving neutral organic impurities in the DCM.
- Separate the aqueous layer, adjust the pH to 10 using 2M NaOH (causing the product to deprotonate and become lipophilic again), and back-extract with fresh ethyl acetate. Dry over anhydrous Na₂SO₄, filter, and concentrate in vacuo to yield the pure product.



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Figure 1: Synthesis workflow and self-validating isolation of **1-(2-furoyl)-4-methylpiperazine**.

Pharmacological Applications and Literature Review

While the des-methyl analog, 1-(2-furoyl)piperazine, is famously the primary precursor for the blockbuster alpha-1 adrenergic blocker Prazosin[3], the 4-methyl substituted variant and its direct structural analogs have gained significant traction in the structural modification of natural products for oncology and neurology.

Anticancer Agent Derivatization

Piperazine derivatives are frequently appended to natural products to improve their pharmacokinetic profiles and cytotoxicity[4][5]. The introduction of a methylpiperazine or furoylpiperazine moiety often leads to a dramatic increase in antiproliferative activity by enhancing cellular uptake and inducing caspase-dependent apoptosis[5].

In a recent study optimizing the alkaloid vindoline, researchers coupled various piperazines to the core structure to evaluate anticancer efficacy against human gynecological tumor cell lines[4]. While the N-methylpiperazine derivative showed strong outcomes (IC₅₀ = 9.36 μM on HeLa cells), the study also explored 1-(2-furoyl)piperazine conjugates to probe the structure-activity relationship (SAR) of the terminal nitrogen[4].

Similarly, in the modification of gambogic acid, the introduction of a methylpiperazine substituent yielded a highly potent derivative with an IC₅₀ of 0.12 μ M against A549 lung cancer cells—a 10-fold improvement over the parent compound[5]. When the berberine skeleton was modified with a furoyl piperazine substituent, the resulting compound exhibited the highest anticancer activity against the CaSki cell line (IC₅₀ = 6.11 μ M), doubling the therapeutic index of the parent drug[5].

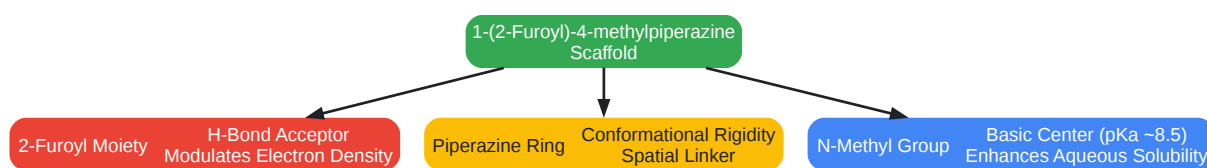
Table 2: Comparative Anticancer Activity (IC₅₀) of Furoyl- and Methyl-Piperazine Derivatives[4][5]

Parent Scaffold	Substituent Added	Target Cell Line	IC ₅₀ (μ M)	Fold Improvement (vs Parent)
Vindoline	N-methylpiperazine	HeLa (Cervical)	9.36	Significant
Gambogic Acid	Methylpiperazine	A549 (Lung)	0.12	10x

| Berberine | Furoyl piperazine | CaSki (Cervical) | 6.11 | 2x (Therapeutic Index) |

Acetylcholinesterase Inhibitors for Neurological Disorders

The 1-(2-furoyl)piperazine and 4-methylpiperazine motifs have also been explored in the design of acetylcholinesterase (AChE) inhibitors for Alzheimer's disease. In the synthesis of new thiazole-piperazine derivatives, researchers synthesized both 2-(4-methylpiperazine-1-yl) and 2-[4-(2-furoyl)piperazine-1-yl] acetamide analogs[6]. The literature notes that N-substitution of the piperazine ring with heteroaryls like 2-furoyl significantly alters the electron density of the piperazine ring, impacting the biological activity and target binding affinity in ways that simple alkyl (methyl) substitutions cannot[6].



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Figure 2: Structure-Activity Relationship (SAR) mapping of the functional moieties.

Conclusion

The **1-(2-furoyl)-4-methylpiperazine** scaffold is a masterclass in functional chemical design. From its highly specific utility as a water-soluble scavenger in industrial steroid synthesis to its role as a pharmacokinetic enhancer in natural product drug discovery, this moiety provides researchers with a reliable tool for modulating lipophilicity, basicity, and target engagement. As the literature demonstrates, the strategic choice between a terminal methyl group and a terminal furoyl group on a piperazine ring can dictate the success of an entire drug development program.

References

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